

2-Chloro-6-methoxy-4-methylquinoline structure and SMILES string

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Compound of Interest

Compound Name: 2-Chloro-6-methoxy-4-methylquinoline

CAS No.: 6340-55-2

Cat. No.: B109769

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Technical Guide: 2-Chloro-6-methoxy-4-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-6-methoxy-4-methylquinoline**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its chemical structure, properties, relevant synthetic methodologies, and its connection to critical signaling pathways in oncology.

Compound Identification and Structure

2-Chloro-6-methoxy-4-methylquinoline is a substituted quinoline derivative. The quinoline scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous therapeutic agents. The specific substitutions of a chloro group at the 2-position, a methoxy group at the 6-position, and a methyl group at the 4-position can significantly influence the molecule's physicochemical properties and biological activity.

Chemical Structure:

- IUPAC Name: **2-Chloro-6-methoxy-4-methylquinoline**
- Molecular Formula: C₁₁H₁₀ClNO
- SMILES String: ClC1=NC2=C(C(C)=C1)C=C(OC)C=C2[\[1\]](#)

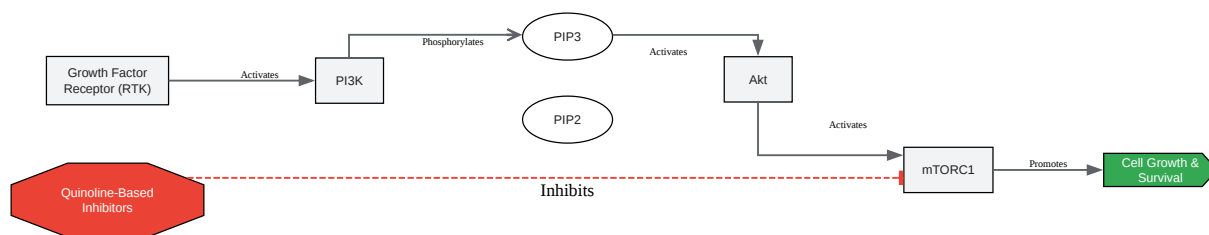
The structural and physicochemical properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	6340-55-2	[1]
Molecular Weight	207.66 g/mol	[1]
InChI Key	VXGIQWGIRMJJDC-UHFFFAOYSA-N	[1]
Physical Form	Solid	[1]
MDL Number	MFCD00087558	[1]

Biological Context: Targeting the PI3K/Akt/mTOR Pathway

Quinoline derivatives are extensively investigated as inhibitors of key cellular signaling pathways, particularly those implicated in cancer progression. The Phosphatidylinositol-3-Kinase (PI3K)/Akt/mammalian Target of Rapamycin (mTOR) pathway is a central regulator of cell growth, proliferation, survival, and metabolism.[\[1\]](#) Its aberrant activation is a hallmark of many human cancers, making it a prime target for therapeutic intervention.[\[1\]](#)

The deregulation of the PI3K/Akt/mTOR pathway is observed in numerous tumors and drives processes essential for tumor survival and proliferation.[\[2\]](#) Consequently, the discovery and development of novel inhibitors targeting this pathway are a major focus of current research efforts.[\[2\]](#) Quinoline-based compounds have shown promise as potent mTOR inhibitors and disruptors of the PI3K-Akt-mTOR signaling cascade.[\[2\]](#)



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Caption: The PI3K/Akt/mTOR signaling pathway is inhibited by quinoline-based compounds.

While direct quantitative biological data for **2-Chloro-6-methoxy-4-methylquinoline** is not extensively available in public literature, studies on closely related analogs provide insight into its potential activity. For instance, a structurally similar indoloquinoline derivative has demonstrated significant cytotoxic effects against colorectal cancer cell lines by modulating this pathway.

Related Compound	Cell Line	IC ₅₀ (μM)
2-chloro-8-methoxy-5-methyl-5H-indolo[2,3-b]quinoline	HCT116 (Colorectal Cancer)	0.35
Caco-2 (Colorectal Cancer)	0.54	

Table based on data for a structurally related compound demonstrating potential biological activity for this class of molecules.^[3]

Experimental Protocols

This section provides detailed experimental protocols relevant to the synthesis and biological evaluation of chloro-methoxy-quinoline derivatives.

Synthesis of a Key Quinoline Intermediate

The following protocol describes the synthesis of 4-Chloro-6-methoxy-2-methyl-3-nitroquinoline, a key intermediate that can be further modified.^[4] This multi-step synthesis involves cyclization, nitration, and chlorination starting from 4-methoxyaniline.^[4]

Step 1: Cyclization to form 6-methoxy-2-methylquinolin-4-ol^[5]

- To a mixture of 4-methoxyaniline (4.0 g, 32.9 mmol) and ethyl acetoacetate (14.0 mL), add polyphosphoric acid (16.0 g) drop-wise with stirring.
- Maintain the temperature at 170 °C for 1 hour.
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture and pour it into ice water.
- Stir the resulting mixture for 1 hour, then collect the precipitate by filtration.
- Dry the filter cake to obtain 6-methoxy-2-methylquinolin-4-ol as a yellow solid.

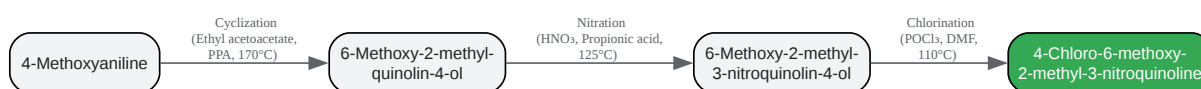
Step 2: Nitration to form 6-methoxy-2-methyl-3-nitroquinolin-4-ol^[5]

- Dissolve the product from Step 1 (1.8 g, 10.5 mmol) in 100 mL of propionic acid with stirring.
- Prepare a mixture of nitric acid (4.4 mL) and propionic acid (4.7 mL) and add it dropwise to the solution over 1 hour at room temperature.
- Increase the temperature to 125 °C and continue the reaction for 2 hours.
- Filter the resulting solid and wash it with a saturated sodium bicarbonate (NaHCO₃) solution at 0 °C for 1 hour.
- Collect the solid by filtration and dry it to yield 6-methoxy-2-methyl-3-nitroquinolin-4-ol as a yellow powder.

Step 3: Chlorination to form 4-chloro-6-methoxy-2-methyl-3-nitroquinoline^[5]

- Suspend the product from Step 2 (1.2 g, 5.4 mmol) in 36.2 mL of phosphorus oxychloride (POCl₃).

- Add 2 drops of N,N-Dimethylformamide (DMF) to the stirred solution.
- Heat the mixture at 110 °C for 2 hours.
- Concentrate the solution under reduced pressure to afford a yellow solid.
- Wash the solid with a saturated NaHCO₃ solution at 0 °C for 1 hour.
- Filter and dry the product to obtain 4-chloro-6-methoxy-2-methyl-3-nitroquinoline as a milk-white solid (85% yield).[4]



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Caption: Synthesis workflow for a key chloro-methoxy-quinoline intermediate.

Western Blot Analysis of PI3K/Akt/mTOR Pathway Modulation

To assess the biological activity of a quinoline compound on the PI3K/Akt/mTOR pathway, Western Blot analysis can be employed to measure the phosphorylation status of key proteins in the cascade. The following is a general protocol adapted from a study on a related indoloquinoline.[3]

- **Cell Culture and Treatment:** Plate cancer cells (e.g., HCT116) in 6-well plates and allow them to attach for 24 hours. Treat the cells with the test compound at the desired concentration (e.g., 0.4 μM) for a specified duration.
- **Cell Lysis:** Harvest the treated cells and lyse them in RIPA lysis buffer containing a protease inhibitor cocktail on ice for 30 minutes.
- **Protein Quantification:** Determine the total protein concentration of each lysate using a standard protein assay (e.g., BCA assay).

- **SDS-PAGE and Transfer:** Resolve 25 µg of total protein from each sample on an SDS-polyacrylamide gel. Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
- **Blocking and Antibody Incubation:** Block the membrane with 5% non-fat dry milk in Tris-buffered saline with 0.1% Tween 20 (TBST) for 2 hours at room temperature. Incubate the membrane with primary antibodies against total and phosphorylated forms of Akt, mTOR, and other targets overnight at 4 °C.
- **Secondary Antibody and Detection:** Wash the membrane three times with TBST. Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- **Imaging and Analysis:** After further washes, apply an enhanced chemiluminescence (ECL) substrate and capture the signal using an imaging system. Analyze protein band intensities using software like ImageJ to determine the relative levels of protein phosphorylation.

Conclusion

2-Chloro-6-methoxy-4-methylquinoline represents a valuable scaffold for the development of targeted therapeutics, particularly for diseases driven by the hyperactivation of the PI3K/Akt/mTOR signaling pathway. The synthetic protocols provided offer a framework for the generation of this and related quinoline derivatives. Furthermore, the bioanalytical methods described are essential for characterizing the mechanism of action of these compounds at the cellular level. Further research into this and similar molecules could lead to the development of novel and effective agents for cancer and other proliferative diseases.

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